

AP14145 Hydrochloride: A Technical Guide for Atrial Fibrillation Research

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Compound of Interest

Compound Name: AP14145 hydrochloride

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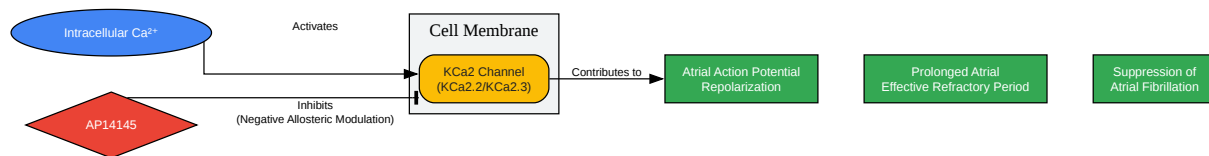
Introduction

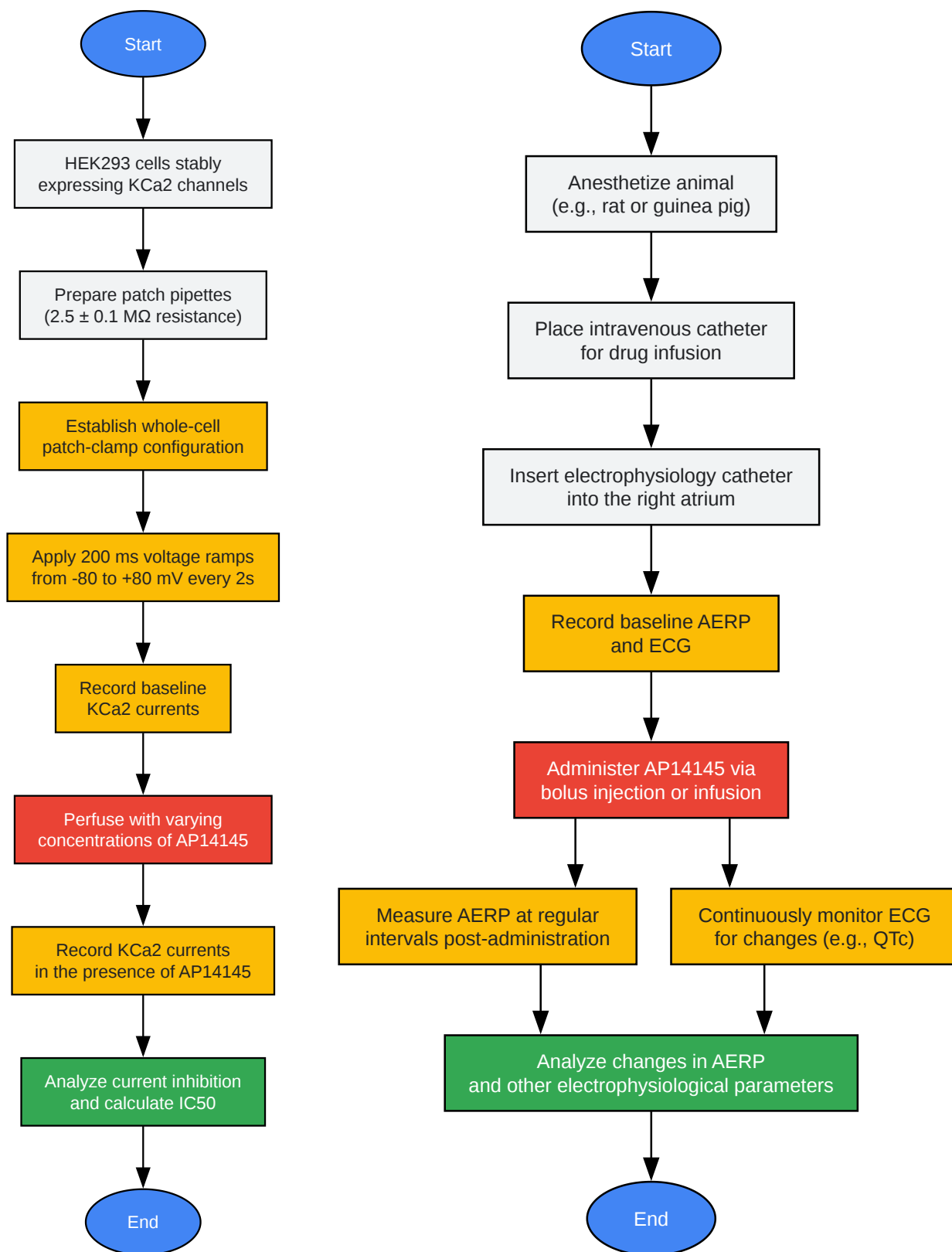
Atrial fibrillation (AF) is the most common cardiac arrhythmia, posing a significant burden on healthcare systems worldwide.[1] Current pharmacological treatments for AF are often limited by incomplete efficacy and the risk of proarrhythmic side effects.[1][2] Small conductance calcium-activated potassium (KCa2) channels have emerged as a promising, atrial-selective target for the development of novel anti-AF drugs.[3][4] **AP14145 hydrochloride** is a potent and selective negative allosteric modulator of KCa2 channels, demonstrating significant potential for the management of atrial fibrillation.[5][6] This technical guide provides an in-depth overview of **AP14145 hydrochloride**, including its mechanism of action, key experimental data, and detailed protocols for its investigation in atrial fibrillation studies.

Mechanism of Action

AP14145 hydrochloride exerts its antiarrhythmic effects by inhibiting the KCa2 channels, which are crucial in the late repolarization phase of the atrial action potential.[3] By blocking these channels, AP14145 prolongs the atrial effective refractory period (AERP), a key mechanism for terminating and preventing atrial fibrillation.[1][3] It is a negative allosteric modulator, meaning it binds to a site on the channel protein distinct from the agonist binding site, thereby reducing the channel's activity.[3] Specifically, AP14145 decreases the calcium sensitivity of the KCa2.2 and KCa2.3 channels.[3] The inhibitory effect of AP14145 is strongly

dependent on the presence of two specific amino acids within the channel: S508 and A533.^[3]
^[5]





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